

Technical Support Center: Sulfo-Cy3.5 Amine Photobleaching and Mitigation Strategies

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Compound of Interest

Compound Name: Sulfo-Cy3.5 amine

Cat. No.: B12363985

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Welcome to the technical support center for **Sulfo-Cy3.5 amine**. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) related to the photobleaching of **Sulfo-Cy3.5 amine** and strategies to minimize its impact on experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Sulfo-Cy3.5 amine** and what are its key spectral properties?

Sulfo-Cy3.5 amine is a water-soluble cyanine dye that is commonly used in fluorescence-based applications such as microscopy and flow cytometry.[1] The "sulfo" prefix indicates the presence of sulfonate groups, which enhance its water solubility, making it suitable for biological labeling in aqueous environments.[2][3] The "amine" functional group allows for its covalent conjugation to various biomolecules. The key spectral properties of Sulfo-Cy3.5 are summarized below.

Property	Value
Excitation Maximum (λ_{ex})	~581 nm[1]
Emission Maximum (λ_{em})	~596 nm[1]
Molar Extinction Coefficient (ϵ)	~139,000 $\text{cm}^{-1}\text{M}^{-1}$
Fluorescence Quantum Yield (Φ)	~0.11

Q2: What is photobleaching and why is it a concern with **Sulfo-Cy3.5 amine**?

Photobleaching is the irreversible photochemical destruction of a fluorophore upon exposure to excitation light, leading to a permanent loss of its ability to fluoresce. This phenomenon is a significant concern in fluorescence imaging as it can result in a diminished signal-to-noise ratio, reduced experimental observation times, and inaccurate quantitative analysis. Cyanine dyes, including Sulfo-Cy3.5, are susceptible to photobleaching, particularly under conditions of high-intensity illumination or prolonged exposure.

Q3: What is the underlying chemical mechanism of **Sulfo-Cy3.5 amine** photobleaching?

The photobleaching of cyanine dyes like Sulfo-Cy3.5 is primarily mediated by reactive oxygen species (ROS). The process can be summarized as follows:

- **Excitation:** The fluorophore absorbs a photon and transitions from its ground state (S_0) to an excited singlet state (S_1).
- **Intersystem Crossing:** A fraction of the excited singlet state molecules can undergo intersystem crossing to a longer-lived, highly reactive triplet state (T_1).
- **Reaction with Oxygen:** The fluorophore in the triplet state can react with molecular oxygen (3O_2) to generate highly reactive singlet oxygen (1O_2).
- **Oxidative Damage:** Singlet oxygen can then react with and destroy the fluorophore, leading to a loss of fluorescence.

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References

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